

Application Notes and Protocols for Studying Mitochondrial Dysfunction with NS004

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide to utilizing **NS004**, a benzimidazolone derivative, for investigating mitochondrial dysfunction. **NS004** is primarily known as a potent opener of large-conductance Ca2+-activated potassium (BKCa) channels, which are also present in the inner mitochondrial membrane (mitoBKCa). By modulating these channels, **NS004** offers a valuable tool to probe the roles of mitochondrial ion homeostasis in cell physiology and pathology. However, researchers should be aware of its potential off-target effects, including the inhibition of Complex I of the electron transport chain.

Data Presentation

The following tables summarize the quantitative effects of **NS004** on key parameters of mitochondrial function as reported in the scientific literature.

Table 1: Effect of NS004 on Mitochondrial Membrane Potential

Cell Type	Parameter	Value	Reference
Human Glioma LN229	EC50 for mitochondrial membrane potential decrease	5.4 ± 0.8 μM	



Table 2: Effects of NS004 on Mitochondrial and Cellular Respiration

Cell Type/System	Concentration	Effect	Reference
Human Glioma LN229 cells	Not specified	Inhibition of mitochondrial respiratory chain	
Isolated rat liver mitochondria	10 μΜ	Did not significantly affect Cd2+-impaired respiration	[1]
PC12 cells	Not specified	Increased resting respiration (uncoupling effect) after 3h; Partial inhibition of maximal respiration after 5 and 24h	[1]

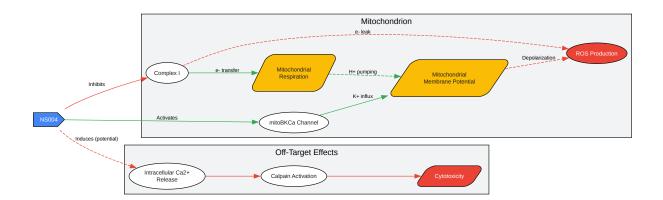
Table 3: Effects of NS004 on Cell Viability

Cell Type	Concentration	Effect	Reference
Human Glioma LN229 cells	Not specified	No effect on cell survival (measured by LDH release)	
PC12 cells	Not specified	Transient protection against Cd2+-induced decrease in cell viability after 3h	[1]
AS-30D cells	Not specified	Increased apoptosis	[1]

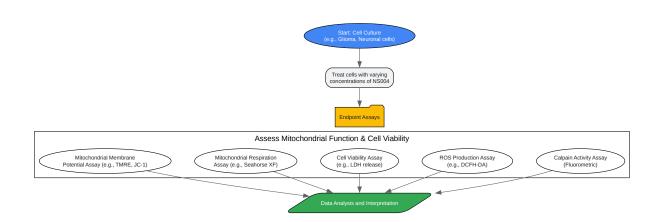
Signaling Pathways and Experimental Workflow

The following diagrams illustrate the proposed signaling pathways of **NS004** in inducing mitochondrial dysfunction and a general experimental workflow for its study.









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